

A Comprehensive Technical Guide to Methyl 5-methylfuran-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-methylfuran-2-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Methyl 5-methylfuran-2-carboxylate**, including its chemical identity, properties, synthesis, and classification. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

Chemical Identity

- IUPAC Name: methyl 5-methyl-2-furoate^[1]^[2]
- CAS Number: 2527-96-0
- Synonyms: 5-Methylfuran-2-carboxylic acid methyl ester, Methyl 5-methyl-2-furancarboxylate, 5-Methyl-2-furoic acid methyl ester^[3]^[4]^[5]

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 5-methylfuran-2-carboxylate** is presented in the table below. Data for closely related analogs are included for comparative purposes.

Property	Value	Source/Analog
Molecular Formula	C ₇ H ₈ O ₃	[6]
Molecular Weight	140.14 g/mol	[3][6]
Appearance	Colorless to pale yellow liquid (estimated)	Analog: methyl 2-furoate
Boiling Point	~181-182 °C (at 760 mmHg)	Analog: methyl 2-furoate[7]
Melting Point	Not available	
Solubility	Soluble in alcohol. Slightly soluble in water.	Analog: methyl 2-furoate[7]
Specific Gravity	~1.17-1.18 @ 25 °C	Analog: methyl 2-furoate[7]
Refractive Index	~1.48-1.49 @ 20 °C	Analog: methyl 2-furoate[7]

Experimental Protocols

Synthesis of **Methyl 5-methylfuran-2-carboxylate** via Fischer Esterification

This protocol describes a general method for the synthesis of **Methyl 5-methylfuran-2-carboxylate** from 5-methyl-2-furoic acid, adapted from standard Fischer esterification procedures.

Materials:

- 5-methyl-2-furoic acid
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H₂SO₄)
- Sodium bicarbonate (NaHCO₃) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

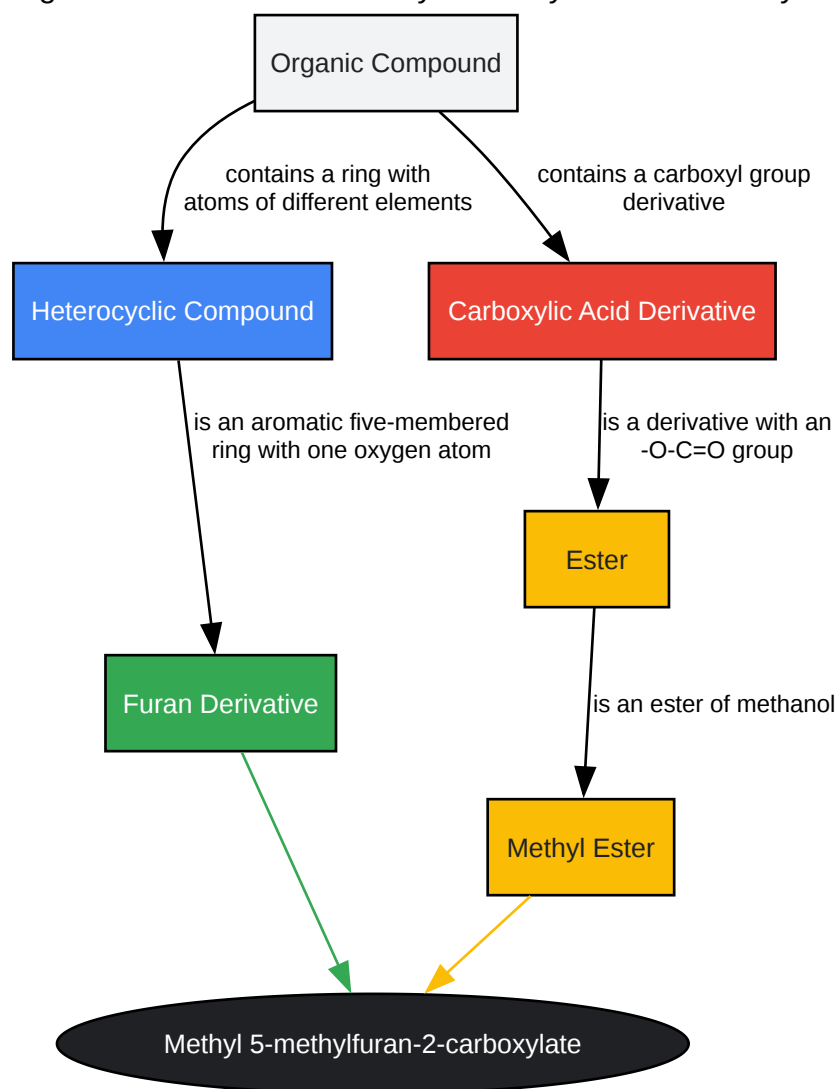
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 5-methyl-2-furoic acid (1.0 equivalent) in an excess of anhydrous methanol (10-20 equivalents). Methanol acts as both a reactant and the solvent.
- **Catalyst Addition:** Carefully and slowly add a catalytic amount of concentrated sulfuric acid (approximately 0.05-0.1 equivalents) to the reaction mixture while stirring.
- **Reaction:** Heat the mixture to reflux and maintain this temperature for 2-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the excess methanol under reduced pressure using a rotary evaporator.
 - Dissolve the residue in an organic solvent such as diethyl ether or ethyl acetate.
 - Carefully wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acidic catalyst. Repeat until no more gas evolution is observed.
 - Wash the organic layer with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure to yield the crude product.
 - The crude **Methyl 5-methylfuran-2-carboxylate** can be further purified by vacuum distillation.

Chemical Classification and Relationships

The following diagram illustrates the classification of **Methyl 5-methylfuran-2-carboxylate** based on its functional groups.

Logical Classification of Methyl 5-methylfuran-2-carboxylate



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Classification of **Methyl 5-methylfuran-2-carboxylate**.

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